

Application Note & Protocol: 5'-End Labeling of Anchor Oligonucleotides

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Compound of Interest		
Compound Name:	NCP2 Anchor	
Cat. No.:	B12389071	Get Quote

Audience: Researchers, scientists, and drug development professionals.

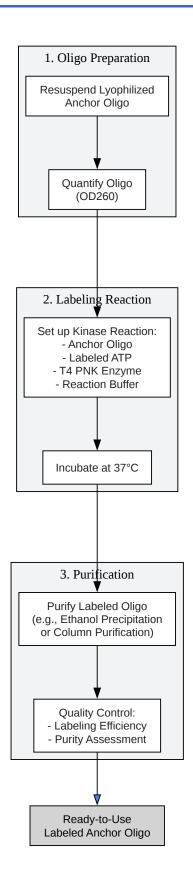
Introduction

The specific and robust labeling of oligonucleotides is a cornerstone of numerous molecular biology applications, including nucleic acid detection, hybridization assays, and various pull-down or capture-based experiments. Anchor oligonucleotides, which are designed to bind to a specific target sequence, often require a terminal label for detection or immobilization. This document provides a detailed protocol for the 5'-end labeling of an anchor oligonucleotide using a kinase and a labeled ATP analog, followed by purification of the labeled product. The presented workflow ensures high-efficiency labeling and removal of unincorporated labels, leading to a high-purity final product suitable for downstream applications.

Experimental Workflow

The overall workflow for anchor oligo labeling consists of three main stages: preparation of the oligonucleotide, the enzymatic labeling reaction, and the purification of the labeled oligo.





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